

Europium's Neutron Absorption Capabilities: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Europium*

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Europium stands out as a highly effective neutron-absorbing material crucial for the control and safety of nuclear reactors. Its two stable isotopes, **Europium-151** (^{151}Eu) and **Europium-153** (^{153}Eu), possess substantial thermal neutron absorption cross-sections, making them subjects of extensive research and application in the nuclear field.[1] This guide provides a comparative assessment of **europium's** neutron absorption cross-section, supported by experimental data, and contrasts its performance with other common neutron absorbers.

Performance Comparison of Neutron Absorbers

The effectiveness of a neutron absorber is quantified by its neutron absorption cross-section, measured in units of barns ($1 \text{ barn} = 10^{-24} \text{ cm}^2$). A higher cross-section indicates a greater probability of neutron absorption. **Europium**, particularly the ^{151}Eu isotope, exhibits a very high thermal neutron absorption cross-section.[2]

Natural **europium's** performance is a composite of its two primary stable isotopes: ^{151}Eu (47.8% abundance) and ^{153}Eu (52.2% abundance).[3] The ^{151}Eu isotope has a significantly larger thermal neutron capture cross-section than ^{153}Eu . [4] An important characteristic of **europium** is that its daughter isotopes, formed after neutron capture, also possess significant neutron absorption cross-sections, prolonging its effectiveness as a control rod material.[5]

The following table summarizes the thermal neutron absorption cross-sections for **europium** and other widely used neutron-absorbing materials, based on data from evaluated nuclear data libraries such as ENDF/B and JENDL.[6][7][8][9][10]

Element/Isotope	Thermal Neutron Absorption Cross-section (barns) at 0.0253 eV
Natural Europium	~4,530 - 4,570[3][11]
¹⁵¹ Eu	~9,100[3]
¹⁵³ Eu	~312 - 450[3][5]
Natural Gadolinium	~49,000[11]
Natural Samarium	~5,900[11]
Natural Cadmium	~2,450[11]
Natural Boron	~760[11]
¹⁰ B	~3,835[5]

Note: The values presented are approximate and can vary slightly between different evaluated nuclear data libraries (e.g., ENDF/B-VIII.0, JENDL-5).[6][7][12][13][14][15]

From the data, it is evident that while gadolinium has the highest thermal neutron absorption cross-section among the listed elements, **europium** and samarium are also exceptionally effective.[11][16] Materials like boron and cadmium, while having lower cross-sections than the rare earth elements, are also widely used due to other properties and cost-effectiveness.[5]

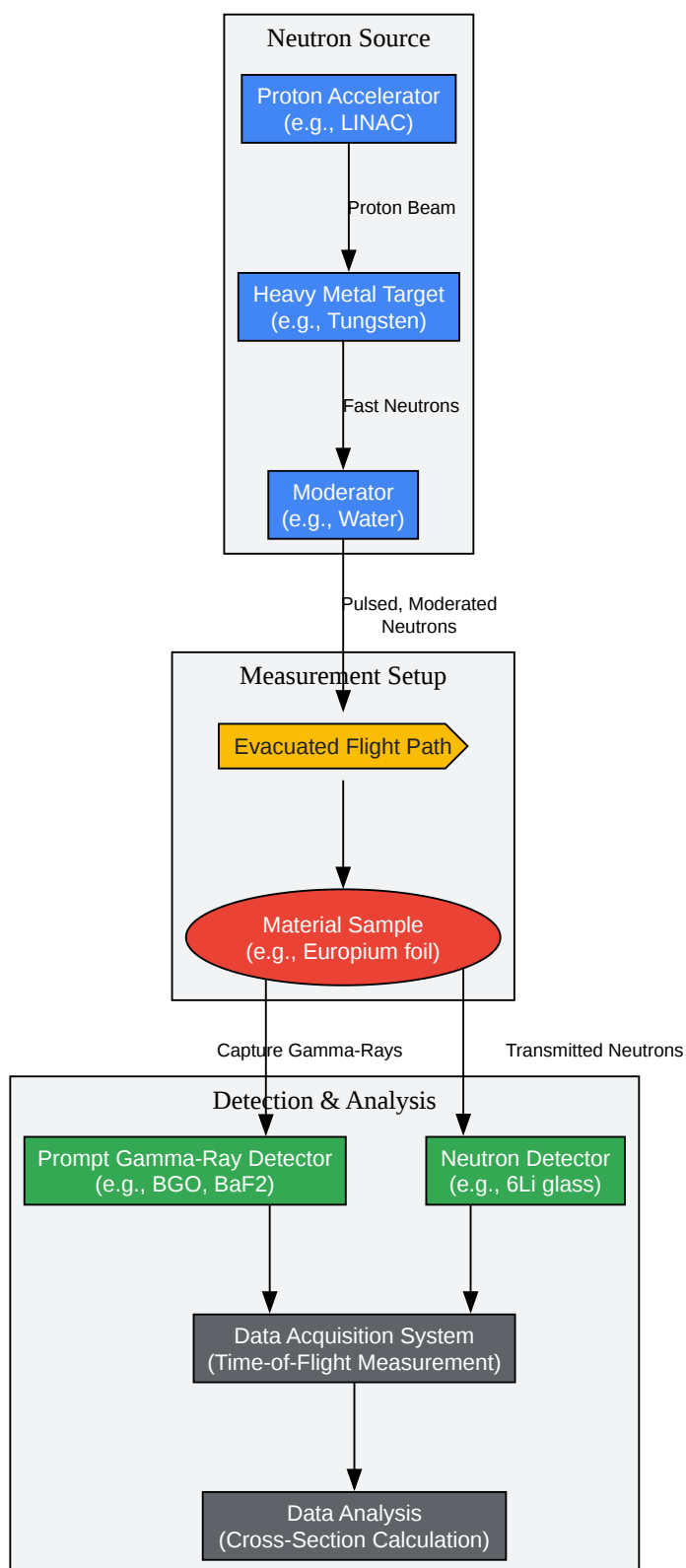
Experimental Determination of Neutron Cross-Sections

The neutron absorption cross-sections are determined experimentally using various techniques. A predominant and highly accurate method is the Time-of-Flight (TOF) technique.[4][17][18][19]

Experimental Protocol: Time-of-Flight (TOF) Method

The TOF method measures the energy of neutrons by timing their travel over a known distance.[19] This allows for the determination of the absorption cross-section as a function of neutron energy.

1. Neutron Production: A pulsed beam of neutrons is generated. This is often achieved by bombarding a heavy metal target (like tungsten or lead) with high-energy protons from a linear accelerator (LINAC).^{[1][18][20]} This interaction, known as spallation, releases a burst of neutrons.^[19]
2. Neutron Moderation: The initially high-energy neutrons are then passed through a moderator (e.g., water) to slow them down to the desired energy range, including thermal energies.^[19]
3. Flight Path: The pulsed and moderated neutrons travel down a long, evacuated flight path. The distance of this path is precisely known.^{[18][20][21]}
4. Sample Interaction: The material sample being investigated (e.g., a thin foil of **europium**) is placed in the path of the neutron beam.^{[1][22]}
5. Detection:
 - Transmission Measurement: A neutron detector is placed directly behind the sample to count the neutrons that pass through without being absorbed or scattered. By comparing the count rate with and without the sample in the beam, the total cross-section can be calculated.^{[1][18]}
 - Capture Measurement: To specifically measure the absorption (capture) cross-section, detectors are placed around the sample to detect the prompt gamma-rays emitted when a neutron is captured by a nucleus in the sample.^{[4][17][23][24]} Scintillator detectors, such as those made from Bismuth Germanate (BGO) or Barium Fluoride (BaF₂), are commonly used for this purpose.^{[20][22][24][25]}
6. Data Analysis: The time difference between the initial neutron pulse and the detection event (either a transmitted neutron or a capture gamma-ray) is recorded. This "time of flight" is used to calculate the neutron's velocity and, consequently, its kinetic energy. By analyzing the number of capture events or transmitted neutrons at each energy, a detailed plot of the absorption cross-section versus neutron energy can be constructed.^{[18][19]} The data is then often analyzed using specialized nuclear data analysis software, such as SAMMY, to determine resonance parameters.^{[24][26][27]}

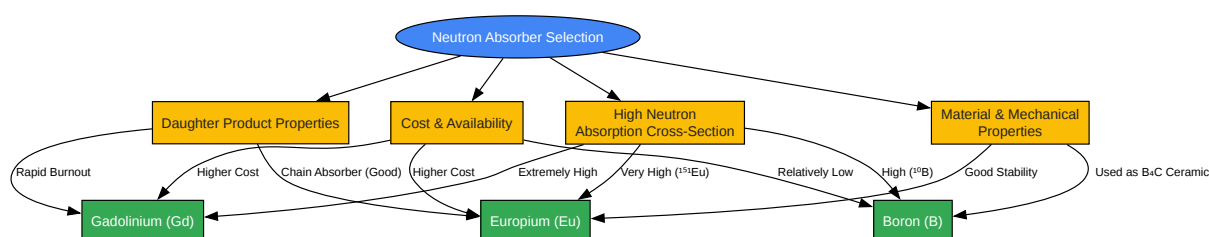


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Caption: Experimental workflow for the Time-of-Flight (TOF) method.

Logical Framework for Selecting Neutron Absorbers

The choice of a neutron absorber for a specific application, such as in reactor control rods or as a burnable poison, depends on several key nuclear and material properties. The primary consideration is a high neutron absorption cross-section in the relevant energy range. However, other factors such as the properties of daughter products, material compatibility, and cost are also critical.



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Caption: Key criteria for selecting neutron absorbing materials.

In conclusion, **europium** is a highly effective neutron absorber with a large thermal neutron capture cross-section, primarily due to the ^{151}Eu isotope. Its utility is further enhanced by the fact that its subsequent isotopes continue to absorb neutrons, leading to a longer operational lifetime in nuclear applications compared to materials that "burn out" more quickly, such as gadolinium.[5] The selection of **europium** over other absorbers depends on a comprehensive evaluation of its superior nuclear properties against factors like material science and economic considerations.

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References

- 1. hahn.ne.rpi.edu [hahn.ne.rpi.edu]
- 2. tohoku.repo.nii.ac.jp [tohoku.repo.nii.ac.jp]
- 3. Neutron Scattering Lengths and cross sections [ncnr.nist.gov]
- 4. tandfonline.com [tandfonline.com]
- 5. inis.iaea.org [inis.iaea.org]
- 6. Evaluated Nuclear Data File (ENDF) [nndc.bnl.gov]
- 7. wwwndc.jaea.go.jp [wwwndc.jaea.go.jp]
- 8. ENDF/B-VIII.0 Evaluated Nuclear Data Library [nndc.bnl.gov]
- 9. catalog.lib.kyushu-u.ac.jp [catalog.lib.kyushu-u.ac.jp]
- 10. wwwndc.jaea.go.jp [wwwndc.jaea.go.jp]
- 11. Neutron Cross Section for all the elements in the Periodic Table [periodictable.com]
- 12. ENDF/B-VIII.0: The 8 th Major Release of the Nuclear Reaction...
[publikationen.bibliothek.kit.edu]
- 13. Japanese evaluated nuclear data library version 5. JENDL-5 [inis.iaea.org]
- 14. researchgate.net [researchgate.net]
- 15. nuc.berkeley.edu [nuc.berkeley.edu]
- 16. Boron Enhances Neutron Imaging Contrast [phoenixneutronimaging.com]
- 17. tandfonline.com [tandfonline.com]
- 18. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
- 19. Neutron Time Of Flight - Wikipedia [en.wikipedia.org]
- 20. Neutron capture cross section of ^{83}Kr - ProQuest [proquest.com]
- 21. lss.fnal.gov [lss.fnal.gov]
- 22. osti.gov [osti.gov]
- 23. Neutron capture cross section measurement techniques [inis.iaea.org]
- 24. tandfonline.com [tandfonline.com]
- 25. Online method for neutron capture reaction cross-section measurement [inis.iaea.org]
- 26. osti.gov [osti.gov]

- 27. researchgate.net [researchgate.net]
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